

An In-depth Technical Guide to the Physicochemical Properties of Allyl Phenyl Ether

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Compound of Interest

Compound Name: *Allyl phenyl ether*

Cat. No.: *B049846*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **allyl phenyl ether**, including detailed experimental protocols for their determination. This information is critical for the safe handling, quality control, and application of this compound in research and development.

Core Physical Properties of Allyl Phenyl Ether

Allyl phenyl ether, with the chemical formula $C_6H_5OCH_2CH=CH_2$, is an organic compound that serves as a valuable intermediate in various synthetic processes. Accurate knowledge of its physical properties is essential for its application in pharmaceuticals, polymer chemistry, and materials science.

Summary of Quantitative Data

The physical properties of **allyl phenyl ether** are summarized in the table below. It is important to note that there are conflicting reports regarding its melting point. While some sources describe it as a solid with a high melting point, the majority of chemical safety and supplier data indicate it is a liquid at standard temperature and pressure.

| Physical Property | Value | Source(s) |
|------------------------|-------------------------|-----------|
| Boiling Point | 192 °C (at 760 mmHg) | [1][2][3] |
| ~195 °C | [4] | |
| Melting Point | < 0 °C | [5] |
| 90 °C (in water) | [6] | |
| Physical State at 20°C | Clear Liquid | [1][4][7] |
| Density | 0.978 g/mL at 25 °C | [2] |
| Refractive Index | n _{20/D} 1.522 | [2] |
| Flash Point | 62 - 66 °C | [1][5] |

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The following are standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is the most common technique for determining the melting point of a solid organic compound.

Principle: A small, finely powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities will lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **allyl phenyl ether** (if in solid form)

- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: Ensure the sample is completely dry and finely powdered.
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard surface to compact the sample into a column of 2-3 mm in height.
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is unknown, a rapid initial heating (10-20 °C/min) can be performed to estimate the melting range.
 - For an accurate measurement, a second sample should be prepared. Heat rapidly to about 10-15 °C below the estimated melting point.
 - Then, reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Observation: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

Boiling Point Determination (Micro-Boiling Point Method)

For small quantities of a liquid, the micro-boiling point method is a convenient and accurate technique.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges from a sealed capillary and then ceases upon cooling is observed.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block heater)
- Rubber band or wire for attaching the tube to the thermometer

Procedure:

- **Sample Preparation:** Add a few milliliters of **allyl phenyl ether** to a small test tube.
- **Capillary Insertion:** Place a capillary tube into the test tube with its sealed end pointing upwards.
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., Thiele tube). The heat should be applied gradually.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- **Recording the Boiling Point:** Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of an organic compound like **allyl phenyl ether**.

Caption: Logical workflow for determining the melting and boiling points of an organic compound.

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